

Mass spectrometry fragmentation of 4-Methylbenzylamine

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Compound of Interest		
Compound Name:	4-Methylbenzylamine	
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An In-depth Technical Guide to the Mass Spectrometry Fragmentation of **4-Methylbenzylamine**

This guide provides a detailed analysis of the mass spectrometry fragmentation pattern of **4-Methylbenzylamine**, a primary amine utilized in the synthesis of various bioactive compounds. An understanding of its fragmentation behavior is essential for its identification and characterization in complex matrices. This document is intended for researchers, scientists, and professionals in drug development and analytical chemistry.

Molecular Profile of 4-Methylbenzylamine

4-Methylbenzylamine is an aromatic amine with the following key characteristics:

Property	Value	Reference
Chemical Formula	C ₈ H ₁₁ N	[1][2][3]
Molecular Weight	121.18 g/mol	[2][3][4]
Exact Mass	121.089149 Da	[4]
CAS Number	104-84-7	[1][2][3]
IUPAC Name	(4-methylphenyl)methanamine	[4]



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Electron Ionization Mass Spectrometry (EI-MS)

The data presented here is based on Electron Ionization (EI), a hard ionization technique that imparts significant energy to the analyte molecule.[5][6] This results in extensive and reproducible fragmentation, providing a detailed structural fingerprint of the compound.[6] The high energy, typically 70 eV, often leads to the formation of numerous fragment ions, with the molecular ion sometimes being of low abundance or absent.[5][6]

Fragmentation Analysis of 4-Methylbenzylamine

The mass spectrum of **4-methylbenzylamine** is characterized by several key fragmentation pathways, originating from the molecular ion (M+•) at m/z 121.

Major Fragment Ions

The primary fragmentation processes include benzylic cleavage and rearrangements common to aromatic amines. The relative abundances of the major ions are summarized in the table below, based on data from the NIST Mass Spectrometry Data Center.[1]

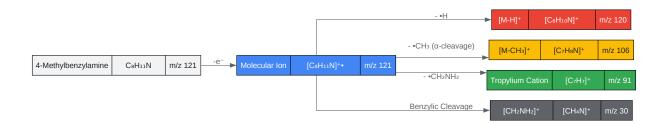
m/z	Proposed Fragment Structure	Proposed Fragmentation Pathway
121	[C ₈ H ₁₁ N]+•	Molecular Ion (M⁺•)
120	[C8H10N] ⁺	Loss of a hydrogen radical (H•) from the molecular ion
106	[C7H8N]+	α-cleavage with loss of a methyl radical (•CH ₃)
91	[C7H7]+	Tropylium cation, formed by rearrangement and loss of •CH2NH2
77	[C ₆ H ₅]+	Phenyl cation, from the loss of CH ₂ from the tropylium ion
30	[CH ₄ N] ⁺	[CH ₂ =NH ₂] ⁺ , from cleavage of the benzylic C-C bond



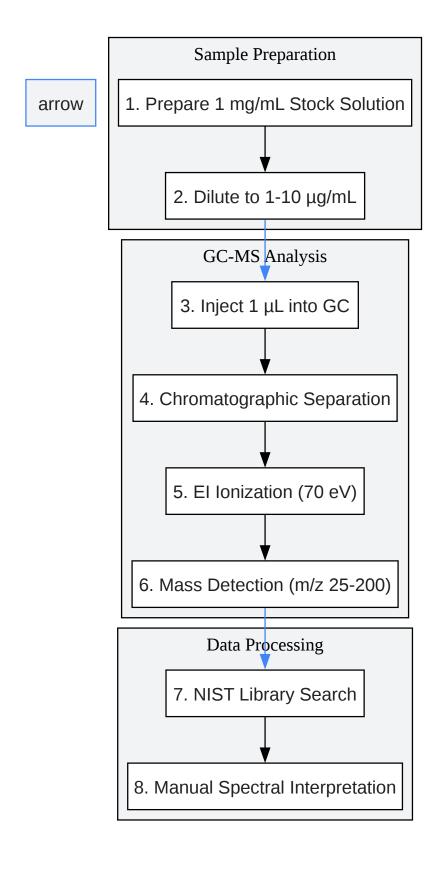
Fragmentation Pathway Visualization

The following diagram illustrates the principal fragmentation pathways of **4-methylbenzylamine** upon electron ionization.









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References

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